

Personal protective equipment for handling Tridecanoic acid-d9

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Compound of Interest

Compound Name: Tridecanoic acid-d9

Cat. No.: B12414076

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Essential Safety and Handling Guide for Tridecanoic Acid-d9

This guide provides immediate, essential safety and logistical information for handling **Tridecanoic acid-d9** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals while maintaining the integrity of the product.

Personal Protective Equipment (PPE)

When handling **Tridecanoic acid-d9**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses or Goggles	Must be compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [2]
Face Shield	Recommended when there is a splash hazard.	
Hand Protection	Chemical-resistant Gloves	Nitrile or other appropriate material. Inspect gloves for integrity before use.
Body Protection	Laboratory Coat	To prevent skin contact. [1] [2]
Protective Clothing	As needed to minimize skin contact. [1]	
Closed-toe Shoes	Required for all laboratory work. [2]	
Respiratory Protection	NIOSH/MSHA or EN 149 Approved Respirator	Required if working in an area with poor ventilation or when dust generation is unavoidable. [1]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Tridecanoic acid-d9** is crucial for safety and experimental success.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the product label matches the order specifications.

- Ensure the container is tightly sealed.

2. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, strong reducing agents, and strong bases.[\[1\]](#)
- Keep the container tightly closed when not in use to prevent contamination and exposure to moisture.[\[1\]](#)[\[2\]](#)
- The recommended storage condition is to refrigerate in a tightly sealed container.[\[3\]](#)

3. Handling and Use:

- All handling of **Tridecanoic acid-d9** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.[\[1\]](#)[\[2\]](#)
- Minimize the generation and accumulation of dust.[\[1\]](#)[\[2\]](#) If the compound is a solid, handle it carefully to avoid creating airborne particles.
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[\[2\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[2\]](#)

4. Spill and Emergency Procedures:

- Minor Spill:
 - Wear appropriate PPE.
 - For solid spills, carefully sweep or vacuum the material and place it into a suitable, labeled disposal container.[\[1\]](#)[\[2\]](#) Avoid generating dust.
 - Clean the spill area with an appropriate solvent and then wash with soap and water.

- Major Spill:
 - Evacuate the area and prevent entry.
 - Alert your institution's environmental health and safety (EHS) office immediately.
 - Provide ventilation to the area if it is safe to do so.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
 - Skin Contact: Remove contaminated clothing and flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[\[1\]](#)
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[1\]](#)
 - Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of water or milk. Seek immediate medical attention.[\[1\]](#)

Disposal Plan

Proper disposal of **Tridecanoic acid-d9** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
 - Dispose of unused or unwanted **Tridecanoic acid-d9** in a designated, labeled hazardous waste container.
 - As a deuterated compound with a stable isotope, **Tridecanoic acid-d9** does not require special disposal procedures beyond those for the non-deuterated form.[\[4\]](#) Disposal should be in accordance with local, state, and federal regulations for chemical waste.[\[2\]](#)
- Contaminated Materials:

- Any materials that have come into contact with **Tridecanoic acid-d9**, such as gloves, weighing paper, and pipette tips, should be considered contaminated.
- Place all contaminated disposable materials into a sealed and labeled hazardous waste bag or container for disposal.
- Empty Containers:
 - Rinse empty containers thoroughly with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste.
 - Follow institutional guidelines for the disposal of empty, rinsed chemical containers.

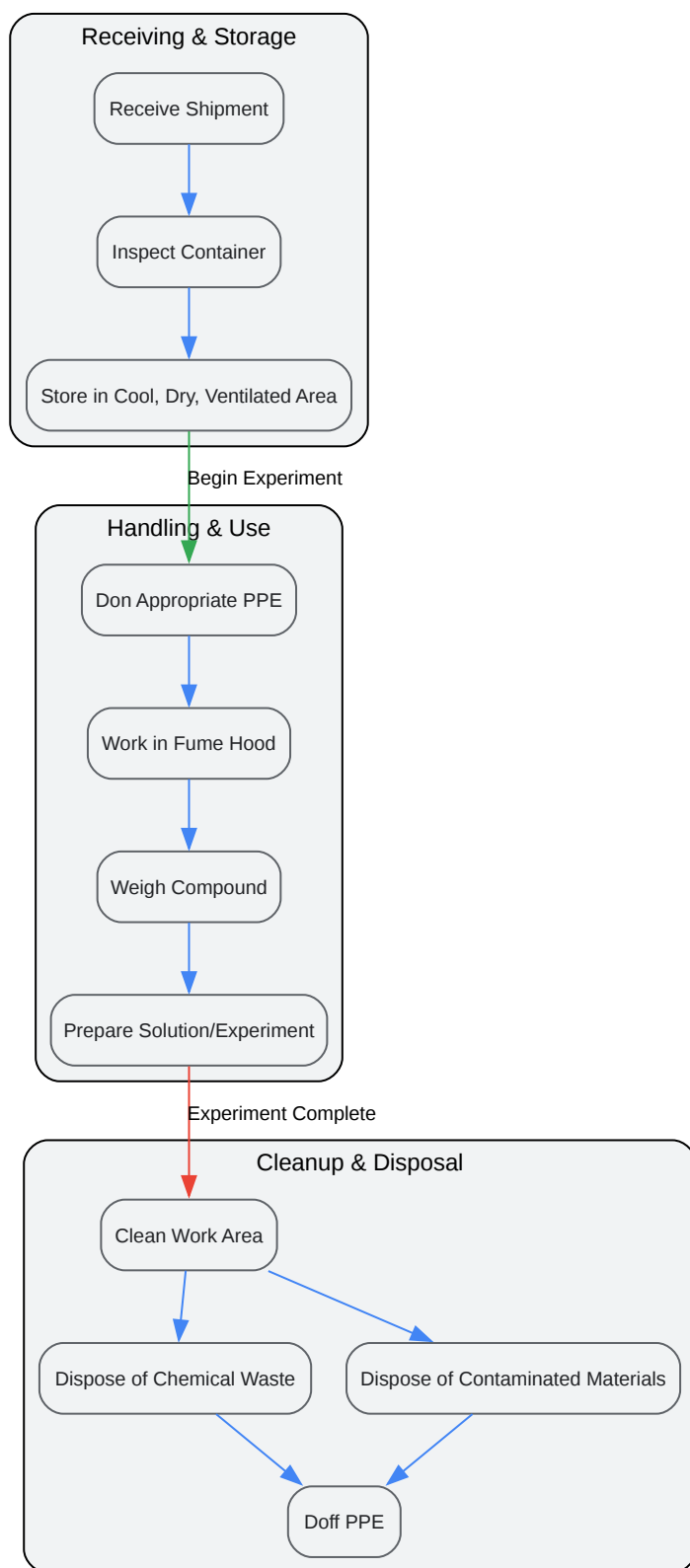
Quantitative Data Summary

The following table summarizes key quantitative data for Tridecanoic acid, which is expected to be very similar for its deuterated form, **Tridecanoic acid-d9**.

Property	Value
Molecular Formula	C ₁₃ H ₂₆ O ₂ (non-deuterated)
Molecular Weight	214.35 g/mol (non-deuterated)[2][5]
Appearance	White solid[2][6]
Melting Point	40-46 °C (104-115 °F)[2][3]
Boiling Point	236 °C (457 °F) at 100 mmHg[2][3]
Flash Point	113 °C (235.4 °F)[2][7]
Water Solubility	33 mg/L at 20 °C[3]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **Tridecanoic acid-d9** in a laboratory setting.



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Caption: Workflow for the safe handling of **Tridecanoic acid-d9**.

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